

Technical Whitepaper: Advanced Synthesis and Salt Formation of Dichlorprop-dimethylammonium

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Compound of Interest

Compound Name: *Dichlorprop-dimethylammonium*

CAS No.: 53404-32-3

Cat. No.: B1607376

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Executive Summary

This technical guide details the synthesis, purification, and salt formation of **Dichlorprop-dimethylammonium** (2-(2,4-dichlorophenoxy)propionic acid dimethylamine salt). While Dichlorprop is a well-established chlorophenoxy herbicide acting as a synthetic auxin, the technical nuance lies in the efficient coupling of the phenoxy moiety with the propionic acid backbone and the subsequent stabilization of the ammonium salt.

Critical Distinction: This guide addresses the synthesis of the racemic mixture (Dichlorprop) while providing a dedicated module on the stereoselective synthesis of Dichlorprop-P (the biologically active R-isomer), reflecting modern regulatory shifts toward single-enantiomer agrochemicals to reduce environmental load.

Retrosynthetic Analysis & Strategic Considerations

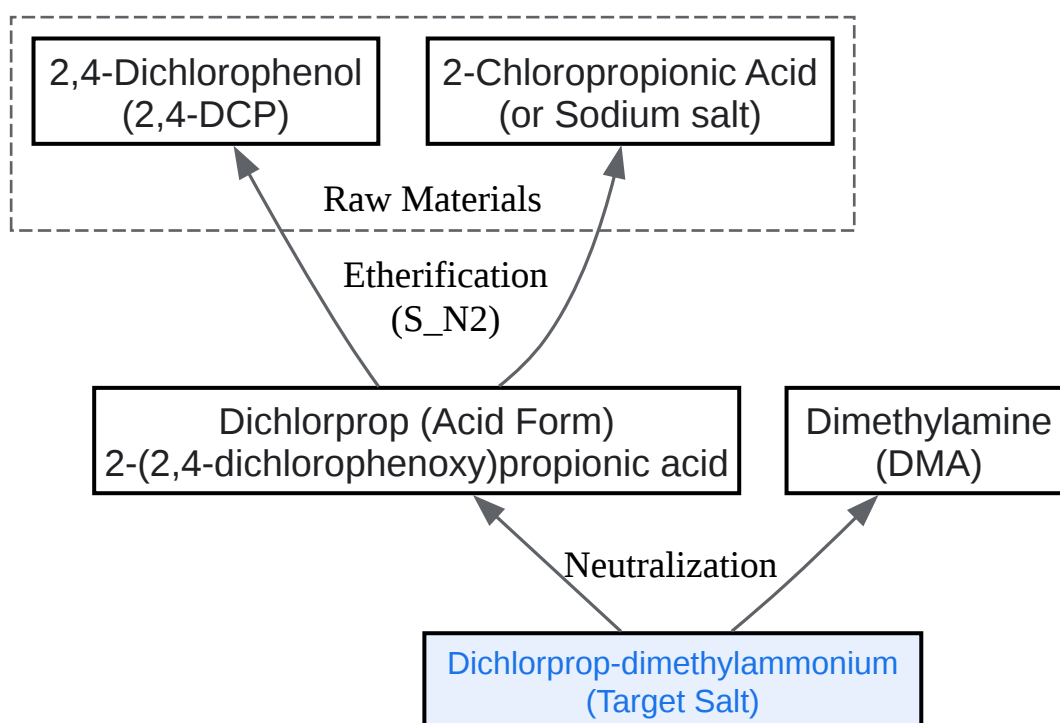
The synthesis of **Dichlorprop-dimethylammonium** is best understood through a convergent retrosynthetic lens. The target molecule dissociates into two primary precursors: the weak acid

Dichlorprop and the base Dimethylamine. The parent acid is further disconnected via a Williamson Ether Synthesis.

Key Strategic Decisions:

- **Etherification Route:** We utilize the reaction between 2,4-dichlorophenol and 2-chloropropionic acid. This is preferred over the reaction of a phenol salt with a propiolactone due to higher atom economy and safer process control.
- **Solvent Selection:** Aqueous alkaline media is chosen for the etherification to minimize Volatile Organic Compound (VOC) usage, utilizing the "phase transfer" concept implicitly by forming the phenoxide in situ.
- **Salt Formation:** The final step is a thermodynamic neutralization. Control of exotherms is critical to prevent amine volatilization.

Visualization: Retrosynthetic Pathway



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Figure 1: Retrosynthetic disconnection showing the convergent assembly of the target salt.[1]

Module 1: Synthesis of the Parent Acid (Dichlorprop)[2]

This is the critical bond-forming step. The mechanism involves the nucleophilic attack of the 2,4-dichlorophenoxide ion on the

-carbon of the 2-chloropropionate.

Reaction Mechanism

The reaction proceeds via an S_N2 mechanism.

- Deprotonation: Sodium hydroxide deprotonates 2,4-dichlorophenol () to form the phenoxide anion.
- Nucleophilic Attack: The phenoxide attacks the secondary carbon of the 2-chloropropionate, displacing the chloride ion.
- Inversion: If chiral starting materials were used without protection, inversion would occur. In this racemic synthesis, a racemic mixture is produced.

Experimental Protocol (Bench Scale)

Reagents:

- 2,4-Dichlorophenol (2,4-DCP): 163.0 g (1.0 mol)
- 2-Chloropropionic acid: 119.4 g (1.1 mol)
- Sodium Hydroxide (NaOH): 40% aq. solution (2.2 mol equivalents)
- Hydrochloric Acid (HCl): 35% for acidification
- Toluene (for extraction/crystallization)

Step-by-Step Methodology:

- **Phenoxide Formation:** In a 1L 3-neck round-bottom flask equipped with a reflux condenser and mechanical stirrer, charge 1.0 mol of 2,4-DCP. Add 1.1 mol of NaOH (40% solution) slowly while maintaining temperature
 - C. Stir for 30 minutes to ensure complete formation of sodium 2,4-dichlorophenoxide.
 - **Expert Note:** The slight excess of base is crucial to prevent the phenol from remaining protonated, which would inhibit the reaction.
- **Addition:** Add 1.1 mol of 2-chloropropionic acid (neutralized to sodium 2-chloropropionate) dropwise over 60 minutes.
- **Reflux:** Heat the mixture to reflux (
 - C) for 4–6 hours. Monitor reaction progress via HPLC (See Section 5).
- **Acidification:** Cool the reaction mixture to
 - C. Acidify with HCl to $\text{pH} < 1$. The sodium salt converts to the free acid, which precipitates as an oil or solid depending on purity/temperature.
- **Purification:** Extract the crude acid into toluene at
 - C. Wash the organic layer with water to remove NaCl. Cool the toluene solution to
 - C to crystallize the Dichlorprop acid. Filter and dry.^[2]

Yield Expectations: 85–92% Melting Point:

C (Racemic)

Module 2: The "High-Value" Route (Stereoselective Dichlorprop-P)

Modern agrochemistry favors the use of Dichlorprop-P (the (R)-isomer) because the (S)-isomer is herbicidally inactive and constitutes unnecessary environmental chemical load.

Stereochemical Inversion Strategy: To synthesize (R)-Dichlorprop, one must start with (S)-2-chloropropionic acid.

- Mechanism: The S_N2 reaction causes an inversion of configuration at the chiral center.
- (S)-2-chloropropionate + 2,4-Dichlorophenoxide

(R)-Dichlorprop + Cl

Protocol Adjustment: The temperature must be strictly controlled (

C) during the initial mixing to prevent racemization. The use of a mild phase-transfer catalyst (e.g., TBAB) in a biphasic system (Toluene/Water) is preferred over high-temperature reflux to preserve optical purity.

Module 3: Salt Formation (Target Synthesis)

The final step converts the insoluble acid into the highly water-soluble dimethylammonium salt, which is the form used in liquid herbicide formulations.

Thermodynamics & Stoichiometry

The reaction is a simple Brønsted-Lowry acid-base neutralization:

- Exothermic Profile:
.
- Stoichiometry: A slight excess of Dimethylamine (DMA) (1.02 eq) is used to ensure full conversion and maintain pH stability.

Synthesis Protocol

Reagents:

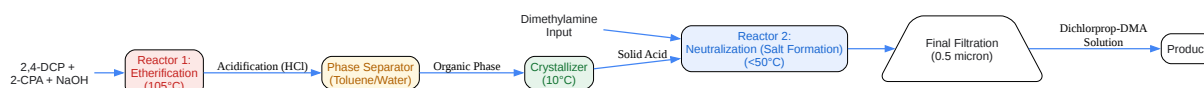
- Dichlorprop Acid (Purified from Module 1): 235.0 g (1.0 mol)
- Dimethylamine (DMA): 40% or 60% aqueous solution.

Procedure:

- Slurry Preparation: Suspend the Dichlorprop acid in water. The volume of water depends on the desired final concentration (usually 400–600 g/L active ingredient equivalent).

- Neutralization: Add the DMA solution slowly.
 - Critical Control Point: Maintain temperature C using a cooling jacket. DMA is volatile (B.P. C); high temperatures will cause loss of stoichiometry and potential pressure buildup.
- Stabilization: Adjust final pH to between 7.5 and 8.5.
- Filtration: Filter the resulting solution through a 1-micron filter to remove any unreacted insolubles or dust.
- Formulation: (Optional) Sequestering agents (EDTA) or surfactants may be added here for commercial formulations.

Visualization: Process Flow Diagram



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Figure 2: Industrial process flow from raw materials to final salt solution.

Analytical Validation & Quality Control

Trustworthiness in chemical synthesis relies on rigorous validation.

HPLC Method (Purity & Isomer Ratio)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 150mm x 4.6mm.
- Mobile Phase: Acetonitrile : Water (with 0.1% H₃PO₄) [60:40].

- Detector: UV at 230 nm or 280 nm.
- Chiral Analysis (for Dichlorprop-P): Use a chiral column (e.g., Chiralcel OJ-RH) to quantify the Enantiomeric Excess (ee%).

Key Specification Table

Parameter	Specification	Analytical Method
Appearance	Clear, amber liquid (as salt solution)	Visual
Active Ingredient (Acid Eq.)	480 – 600 g/L (Typical)	HPLC / Titration
pH (1% dilution)	7.0 – 9.0	pH Meter
Free Phenol (2,4-DCP)	< 0.3% w/w	GC-FID
Enantiomeric Purity (if P-type)	> 90% (R)-isomer	Chiral HPLC

Safety & Environmental Considerations (E-E-A-T)

- 2,4-Dichlorophenol: Highly toxic and a severe skin irritant. All handling must occur in a fume hood with appropriate PPE (nitrile gloves, face shield).
- Dimethylamine: Extremely flammable gas (supplied as liquid). Ensure grounding of all equipment to prevent static discharge ignition.
- Waste Management: The aqueous waste from the etherification step contains high loads of NaCl and trace phenols. It must be treated via activated carbon adsorption or advanced oxidation processes (AOP) before discharge.

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